

Application Notes and Protocols for the Synthesis of N-Boc-serinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-serinol*

Cat. No.: *B1682942*

[Get Quote](#)

Introduction: **N-Boc-serinol**, also known as (tert-butoxycarbonyl)-2-amino-1,3-propanediol, is a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and drug development.[1] Its structure incorporates a Boc-protected amine and two primary hydroxyl groups, which allows for selective chemical modifications. The tert-butoxycarbonyl (Boc) protecting group is stable under a variety of reaction conditions but can be readily removed under mild acidic conditions, making it an ideal protecting group for multi-step syntheses.[2][3] This document provides a detailed protocol for the synthesis of **N-Boc-serinol** via the direct N-protection of serinol using di-tert-butyl dicarbonate.

Data Presentation

The following table summarizes the quantitative data for the synthesis of **N-Boc-serinol** from serinol.

| Parameter | Value | Reference |
|--|--------------------------|-----------|
| Reactants | | |
| Serinol (2-Amino-1,3-propanediol) | 1.00 g (0.011 mol) | [2] |
| Di-tert-butyl dicarbonate (Boc ₂ O) | 2.40 g (0.011 mol) | [2] |
| Solvent | | |
| Ethanol | 100 mL | |
| Reaction Conditions | | |
| Temperature | Room Temperature | |
| Reaction Time | 16 hours | |
| Product Information | | |
| Product | N-Boc-serinol | |
| Yield | 2.10 g (100%) | |
| Appearance | White to off-white solid | |
| Melting Point | 85-89 °C | |

Experimental Protocol

This protocol details the synthesis of **N-Boc-serinol** through the protection of the amino group of serinol with di-tert-butyl dicarbonate.

Materials and Equipment:

- Serinol (2-Amino-1,3-propanediol)
- Di-tert-butyl dicarbonate (Boc₂O)
- Ethanol (Reagent grade)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard laboratory glassware
- Rotary evaporator

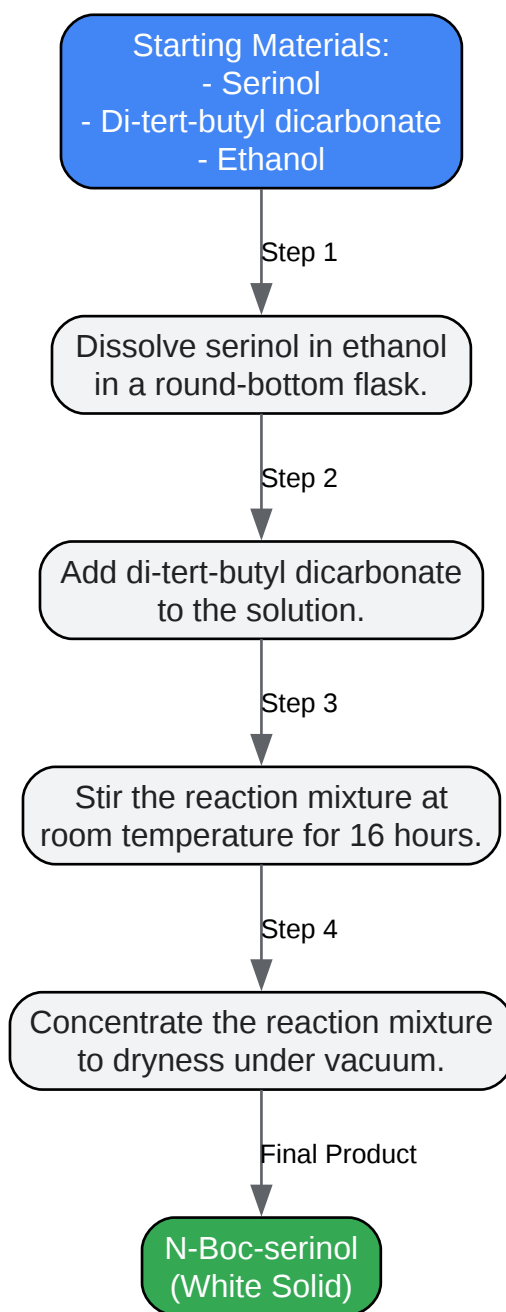
Procedure:

- Reaction Setup:
 - In a round-bottom flask, dissolve 1.00 g of serinol in 100 mL of ethanol.
 - Stir the solution at room temperature using a magnetic stirrer until the serinol is completely dissolved.
- Addition of Boc Anhydride:
 - To the stirred solution of serinol, add 2.40 g of di-tert-butyl dicarbonate.
- Reaction:
 - Allow the reaction mixture to stir at room temperature for 16 hours.
 - The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Isolation:
 - Upon completion of the reaction, concentrate the reaction solution to dryness under vacuum using a rotary evaporator.
 - The resulting solid is **N-Boc-serinol**.
- Purification (if necessary):
 - The crude product is often of high purity. However, if further purification is required, recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) can be performed.

- Characterization:
 - The final product should be a white to off-white solid.
 - The melting point should be in the range of 85-89 °C.

Experimental Workflow Diagram

The following diagram illustrates the workflow for the synthesis of **N-Boc-serinol**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 125414-41-7, N-BOC-SERINOL, 97 | lookchem [lookchem.com]
- 2. N-BOC-SERINOL, 97 CAS#: 125414-41-7 [m.chemicalbook.com]
- 3. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Synthesis of N-Boc-serinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682942#step-by-step-protocol-for-n-boc-serinol-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com